

Health and Safety Technical Guide: Acetonedicarboxylic Acid Anhydride

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Compound of Interest

Compound Name: *Acetonedicarboxylic acid anhydride*

Cat. No.: *B8387478*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Chemical Identification

Property	Value
Chemical Name	Acetonedicarboxylic acid anhydride
Synonyms	2H-Pyran-2,4,6(3H,5H)-trione, 1,3-Acetonedicarboxylic anhydride
CAS Number	10521-08-1
Molecular Formula	C ₅ H ₄ O ₄
Molecular Weight	128.08 g/mol [1]
Chemical Structure	(Depiction of the chemical structure)

Hazard Identification and Classification

Acetonedicarboxylic acid anhydride is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.
Eye Irritation	2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.

Precautionary Statements:

- Prevention: P261, P264, P271, P280
- Response: P302+P352, P304+P340, P305+P351+P338, P312, P321, P332+P313, P337+P313, P362
- Storage: P403+P233, P405
- Disposal: P501

Toxicological Data

Comprehensive quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **Acetonedicarboxylic acid anhydride** are not readily available in the public domain. Researchers should handle this compound with the assumption that it is potentially toxic and take all necessary precautions to avoid exposure.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

In the event of a fire involving **Acetonedicarboxylic acid anhydride**, the following measures should be taken:

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and safety goggles.
- Environmental Precautions: Prevent the chemical from entering drains, sewers, or waterways.
- Methods for Cleaning Up: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. For large spills, dike the area to contain the spill and collect the material for disposal.

Handling and Storage

Aspect	Guideline
Handling	Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors. Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and strong bases. Recommended storage is under an inert atmosphere at 2-8°C.

Exposure Controls and Personal Protection

Control Parameter	Recommendation
Engineering Controls	A well-ventilated laboratory with a chemical fume hood is essential.
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat.
Respiratory Protection	For operations where dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid
Melting Point	138-140 °C (decomposes)
Solubility	Information not readily available.

Stability and Reactivity

- Reactivity: Reacts with strong oxidizing agents and strong bases.
- Chemical Stability: Stable under recommended storage conditions.
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide upon combustion.

Experimental Protocols

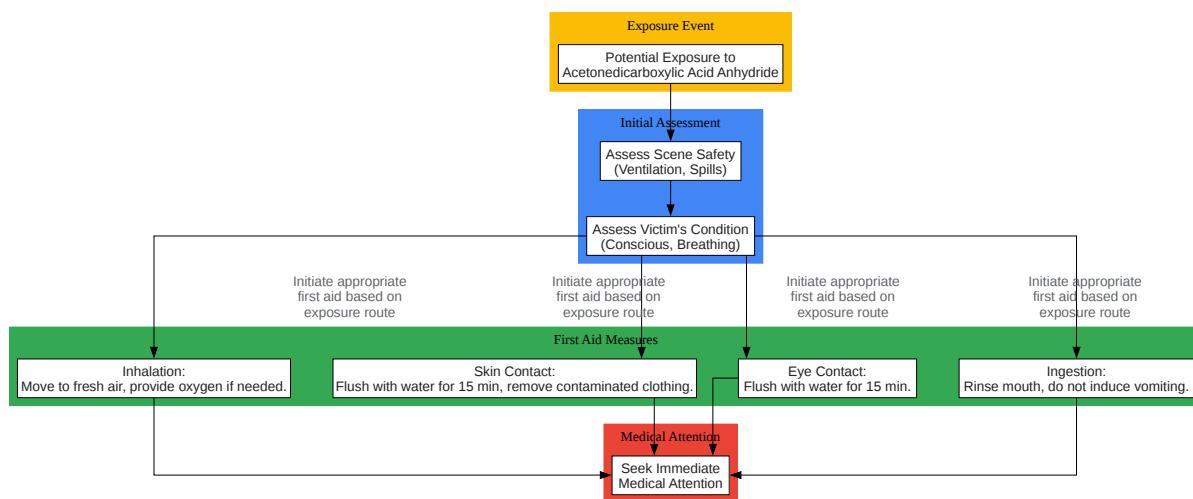
Detailed experimental protocols for the toxicological testing of **Acetonedicarboxylic acid anhydride** are not publicly available. However, standardized OECD guidelines for testing chemical substances can be adapted.

Example: In Vitro Skin Irritation Test (based on OECD Guideline 439)

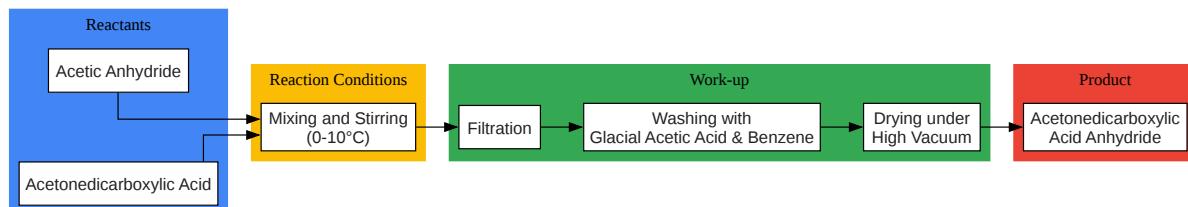
This test evaluates the potential of a chemical to cause skin irritation using a reconstructed human epidermis model.

- Test System: A validated reconstructed human epidermis model (e.g., EpiDermTM, EpiSkinTM).
- Procedure: a. Prepare the test chemical. For a solid like **Acetonedicarboxylic acid anhydride**, it would typically be applied as a fine powder or dissolved in a suitable solvent. b. Apply a defined amount of the test chemical to the surface of the tissue model. c. Expose the tissue to the chemical for a specified period (e.g., 60 minutes). d. After exposure, rinse the tissue to remove the test chemical. e. Incubate the tissue for a post-exposure period (e.g., 42 hours). f. Assess cell viability using a quantitative method, such as the MTT assay.
- Data Interpretation: A chemical is identified as an irritant if the mean tissue viability is reduced below a certain threshold (typically 50%) compared to the negative control.

Visualizations

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Caption: Hazard response workflow for **Acetonedicarboxylic acid anhydride** exposure.

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Caption: Simplified workflow for the synthesis of **Acetonedicarboxylic acid anhydride**.

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References

- 1. Acetonedicarboxylic acid anhydride | C5H4O4 | CID 54573794 - PubChem [pubchem.ncbi.nlm.nih.gov]
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